

intraperitoneal injection protocol for 7-Hydroxy-DPAT hydrobromide

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Compound of Interest

Compound Name: 7-Hydroxy-DPAT hydrobromide

Cat. No.: B1664203

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Application Notes and Protocols for 7-Hydroxy-DPAT hydrobromide

For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Hydroxy-N,N-di-n-propyl-2-aminotetralin (7-Hydroxy-DPAT) hydrobromide is a potent and selective agonist for the dopamine D3 receptor. Its high affinity for the D3 subtype over other dopamine receptors makes it a valuable pharmacological tool for investigating the role of D3 receptors in various physiological and pathological processes. These application notes provide detailed protocols for the intraperitoneal (IP) injection of **7-Hydroxy-DPAT hydrobromide** in rodent models, summarize key quantitative data from published studies, and illustrate the relevant signaling pathway and experimental workflows.

Data Presentation

Receptor Binding Affinity

Receptor Subtype	Ki (nM)
Dopamine D3	~1[1]
Dopamine D2	~10[1]
Dopamine D4	~650[1]
Dopamine D1	~5000[1]

Table 1: In vitro binding affinities of 7-Hydroxy-DPAT for various dopamine receptor subtypes.

Dose-Dependent Effects on Locomotor Activity in Rats

Dose (mg/kg, IP)	Effect on Locomotor Activity	Reference
0.01 - 0.3	Decrease	[2]
0.1 - 3.0	Dose-dependent hypolocomotion	[3]
0.06 - 0.25 (s.c.)	Suppression	[4]
1.0 - 4.0 (s.c.)	Gradual increase	[4]

Table 2: Summary of reported dose-dependent effects of **7-Hydroxy-DPAT hydrobromide** on spontaneous locomotor activity in rats following intraperitoneal (IP) or subcutaneous (s.c.) administration.

Behavioral Effects in Rodents

Dose Range (mg/kg)	Animal Model	Administration Route	Observed Behavioral Effects	Reference(s)
0.01 - 5.0	Rat	IP	Modulation of morphine-induced place preference[5]	[5]
0.1 - 0.3	Mouse	s.c.	Attenuation of morphine-induced hyperlocomotion[6]	[6]
0.025 - 4.0	Rat	IP / s.c.	Increased yawning and penile erection at low doses; stereotypy at high doses.[7][8]	[7][8]
0.1	Rat	IP	Maximal decrease in lever-pressing for food reward[2]	[2]

Table 3: Overview of various behavioral effects observed following the administration of **7-Hydroxy-DPAT hydrobromide** in rats and mice.

Experimental Protocols

Preparation of 7-Hydroxy-DPAT hydrobromide for Intraperitoneal Injection

Materials:

- **7-Hydroxy-DPAT hydrobromide** powder

- Dimethyl sulfoxide (DMSO)[9]
- Sterile saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sterile syringes and needles (23-25 gauge)[10][11]

Procedure:

- Stock Solution Preparation:
 - Due to its solubility, **7-Hydroxy-DPAT hydrobromide** should first be dissolved in a minimal amount of DMSO.[9] For example, to prepare a 10 mg/mL stock solution, dissolve 10 mg of the compound in 1 mL of DMSO.
 - Vortex thoroughly until the powder is completely dissolved.
- Working Solution Preparation:
 - For intraperitoneal injections, the DMSO stock solution must be further diluted in sterile saline to a final desired concentration. The final concentration of DMSO in the injected solution should be kept to a minimum (ideally less than 5%) to avoid solvent-induced toxicity.
 - Example Calculation for a 1 mg/kg dose in a 250g rat (injection volume of 1 mL/kg):
 - Required dose: $1 \text{ mg/kg} \times 0.25 \text{ kg} = 0.25 \text{ mg}$
 - Required injection volume: $1 \text{ mL/kg} \times 0.25 \text{ kg} = 0.25 \text{ mL}$
 - Required concentration of working solution: $0.25 \text{ mg} / 0.25 \text{ mL} = 1 \text{ mg/mL}$
 - To prepare 1 mL of a 1 mg/mL working solution with 5% DMSO:
 - Take 50 μL of a 20 mg/mL DMSO stock solution (1 mg of compound).

- Add 950 μ L of sterile saline.
- Vortex to mix thoroughly.
- Prepare fresh working solutions daily. Do not store diluted solutions for long periods.[12]

Intraperitoneal Injection Protocol in Rats

Materials:

- Prepared working solution of **7-Hydroxy-DPAT hydrobromide**
- Sterile syringe (1 mL or 3 mL) with a 23-25 gauge needle[10][11]
- 70% ethanol
- Gauze pads
- Animal scale
- Appropriate personal protective equipment (PPE)

Procedure:

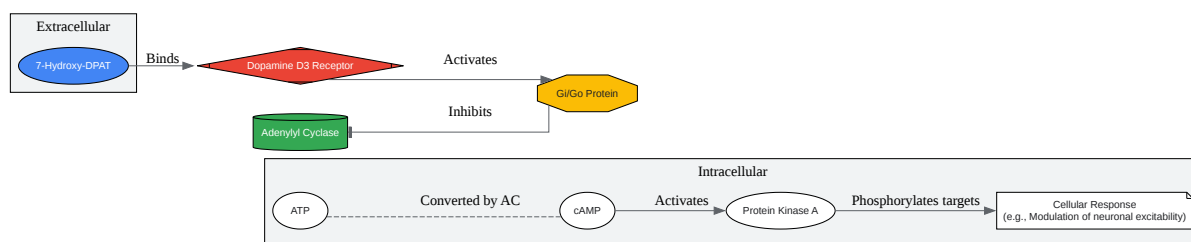
- Animal Preparation:
 - Weigh the rat accurately to calculate the correct injection volume.[10]
 - Properly restrain the rat. For a one-person procedure, hold the rat firmly by the scruff of the neck and allow its body to rest along your forearm. For a two-person procedure, one person restrains the animal while the other performs the injection.[11][13]
 - Position the rat so its head is tilted slightly downwards. This allows the abdominal organs to shift cranially, reducing the risk of puncture.[13][14]
- Injection Site Identification:
 - The injection should be administered into the lower right quadrant of the abdomen.[15]
This location avoids the cecum, which is typically located on the left side, and the bladder

in the midline.

- Injection:
 - Swab the injection site with 70% ethanol on a gauze pad.[\[15\]](#)
 - Insert the needle, bevel up, at a 15-30 degree angle to the abdominal wall.[\[10\]](#)
 - Gently aspirate by pulling back the plunger slightly to ensure no blood or urine is drawn into the syringe. If fluid enters the syringe, withdraw the needle and reinject at a different site with a fresh needle and syringe.[\[15\]](#)
 - If aspiration is clear, slowly inject the calculated volume of the **7-Hydroxy-DPAT hydrobromide** solution.
 - Withdraw the needle smoothly and return the animal to its cage.
- Post-Injection Monitoring:
 - Observe the animal for a few minutes post-injection for any signs of distress, such as bleeding from the injection site or abnormal behavior.

Visualizations

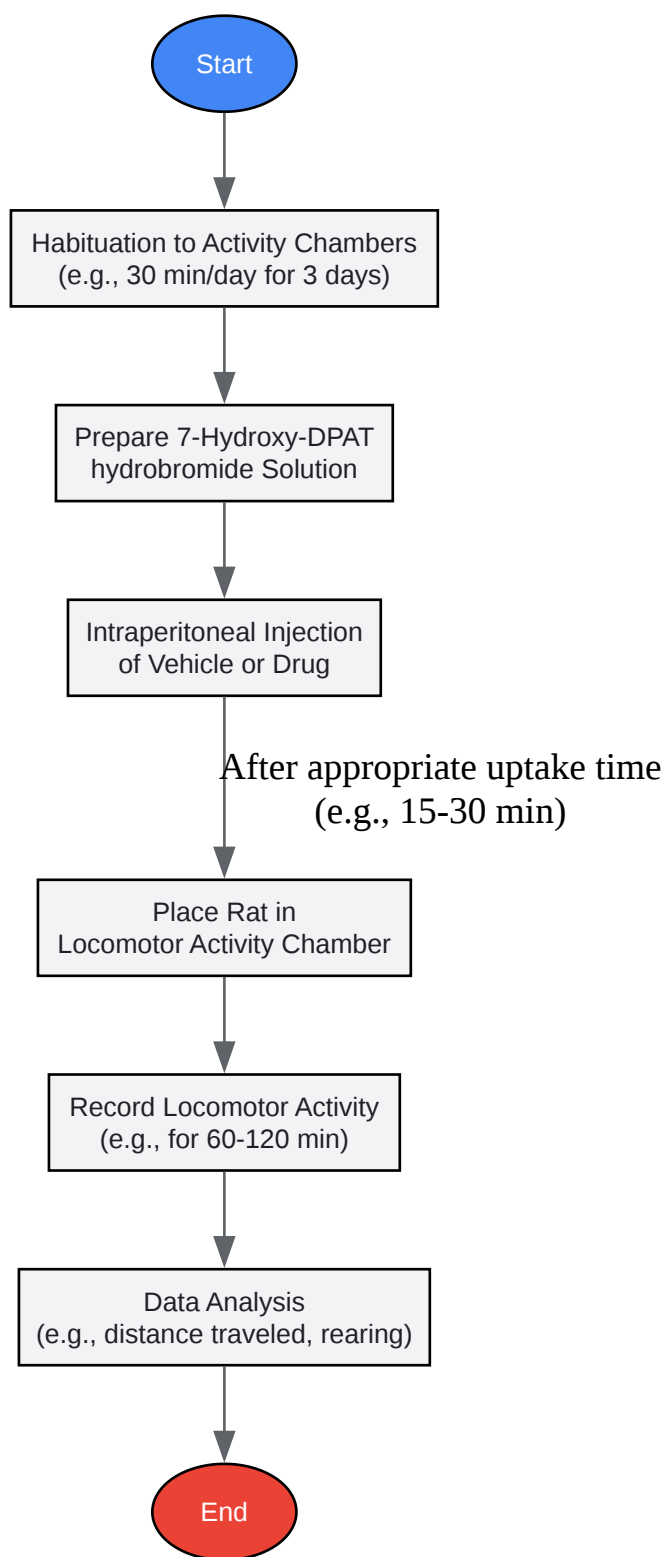
Dopamine D3 Receptor Signaling Pathway



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Caption: Dopamine D3 receptor signaling cascade.

Experimental Workflow for Locomotor Activity Assessment



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Caption: Workflow for assessing locomotor activity.

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References

- 1. 7-Hydroxy-DPAT hydrobromide | CAS 76135-30-3 | Tocris Bioscience [tocris.com]
- 2. Behavioural effects in the rat of the putative dopamine D3 receptor agonist 7-OH-DPAT: comparison with quinpirole and apomorphine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 7-OH-DPAT injected into the accumbens reduces locomotion and sucrose ingestion: D3 autoreceptor-mediated effects? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Behavioral and biochemical effects of the dopamine D3 receptor-selective ligand, 7-OH-DPAT, in the normal and the reserpine-treated rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The dopamine receptor agonist 7-OH-DPAT modulates the acquisition and expression of morphine-induced place preference - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The D3-receptor agonist (+/-)-7-hydroxy-N,N-di-n-propyl-2-aminotetralin (7-OH-DPAT) attenuates morphine-induced hyperlocomotion in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Behavioural effects of the dopamine D3 receptor agonist 7-OH-DPAT in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Behavioural effects of the putative D-3 dopamine receptor agonist 7-OH-DPAT in relation to other "D-2-like" agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. caymanchem.com [caymanchem.com]
- 10. animalcare.ubc.ca [animalcare.ubc.ca]
- 11. animalcare.ubc.ca [animalcare.ubc.ca]
- 12. apexbt.com [apexbt.com]
- 13. researchgate.net [researchgate.net]
- 14. Video: Compound Administration in Rodents- Injection Techniques [jove.com]
- 15. Intraperitoneal Injection in Rats | Animals in Science [queensu.ca]
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